

role of FTI-276 in inhibiting Ras protein farnesylation

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Compound Focus: Fti 276

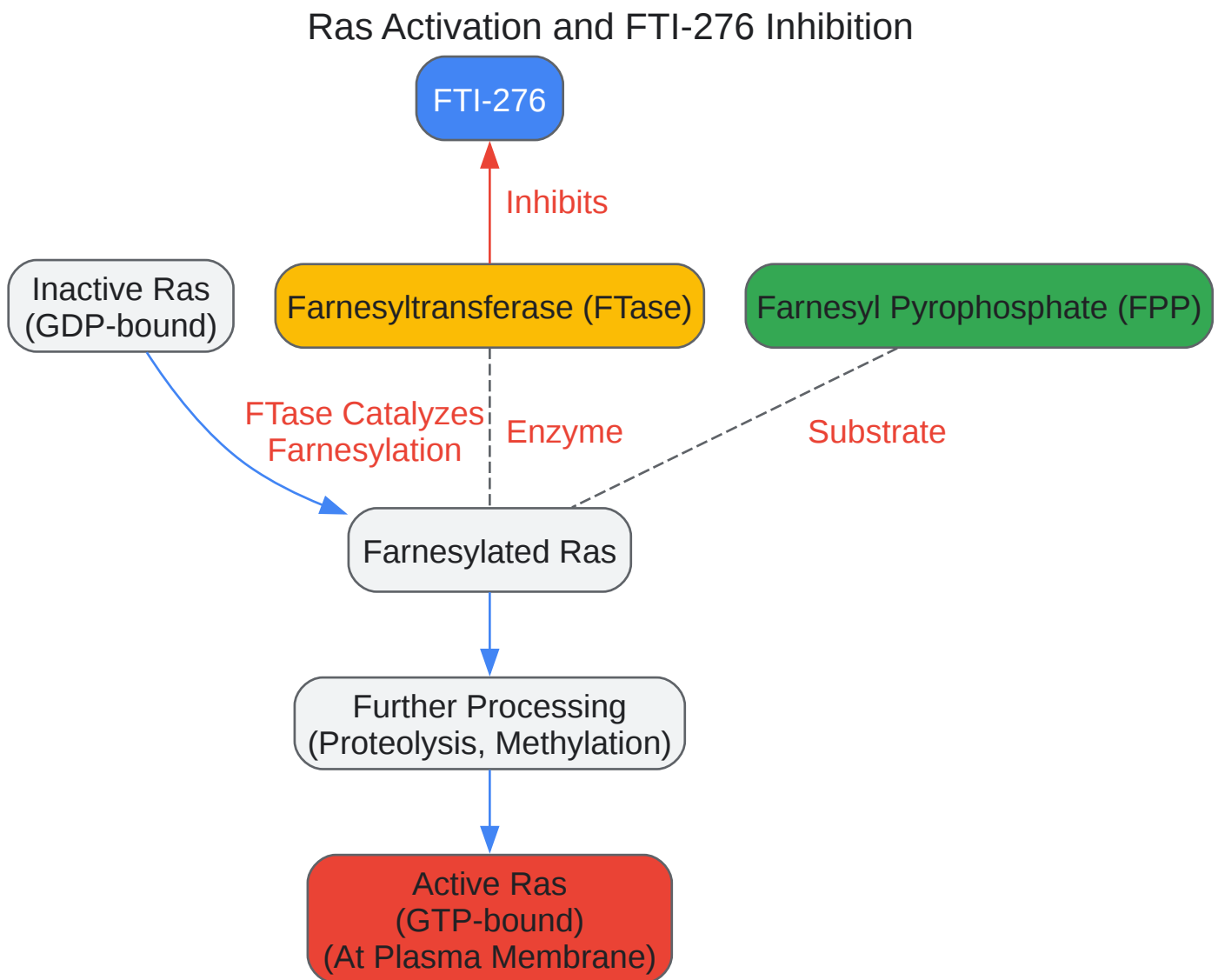
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Mechanism of Action: How FTI-276 Inhibits Ras

FTI-276 works by impersonating the C-terminal **CAAX motif** (where C=cysteine, A=aliphatic amino acid, X=any amino acid) of Ras proteins, which is the exact sequence recognized by FTase [1] [2]. The diagram below illustrates the critical role of farnesylation in Ras activation and the point of inhibition by FTI-276.



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FTI-276 inhibits FTase to prevent Ras farnesylation and subsequent activation.

Key Experimental Evidence & Protocols

The efficacy of FTI-276 has been demonstrated in both cell-based and animal models, particularly in targeting cancers with K-Ras mutations.

In Vivo Efficacy in Mouse Models

Key studies have shown that FTI-276 can significantly suppress tumor growth in mouse models:

Study Model	Treatment Regimen	Key Findings
Human lung carcinoma xenograft (K-Ras mutation, p53 deletion) in nude mice [2]	Daily administration; dose-dependent [2]	Selective, dose-dependent inhibition of tumor growth; correlated with inhibition of Ras processing in tumors.
NNK-induced lung adenomas in A/J mice [1]	50 mg/kg/day via time-release pellet for 30 days [1]	60% reduction in tumor multiplicity; 42% reduction in tumor incidence; ~58% reduction in tumor volume.

The A/J mouse study confirmed that **most tumors harbored K-Ras codon 12 mutations**, and FTI-276's efficacy was independent of altering these mutations, directly acting on the Ras processing pathway [1].

Experimental Protocol for In Vivo Efficacy Testing

The methodology from the mouse lung adenoma study provides a robust protocol [1]:

- **Tumor Induction:** Initiate tumor growth in 4-week-old A/J mice with a single dose of the carcinogen NNK.
- **Treatment Phase:** After allowing tumors to develop, implant time-release pellets designed to deliver FTI-276 systemically at **50 mg/kg body weight daily** for 30 days.
- **Outcome Analysis:**
 - **Tumor Multiplicity:** Count the total number of tumors across all lung lobes.
 - **Tumor Incidence:** Calculate the proportion of mice that develop tumors.
 - **Tumor Volume:** Measure the size of individual tumors.
 - **Mutation Analysis:** Sequence tumors to confirm the presence and type of K-Ras mutations.

FTI-276 in the Context of Other FTIs

FTI-276 is a research tool that helped validate FTase as a target. Several other FTIs were developed and advanced to clinical trials, though their overall success in oncology has been limited [3] [4] [5]. The table below compares FTI-276 with some clinical-stage FTIs.

Compound Name	Chemical Class	Key Clinical/Research Context
FTI-276	CAAX peptidomimetic	Preclinical research compound; demonstrates high potency and selectivity [2] [5].
Tipifarnib (R115777)	Non-peptidomimetic, heterocyclic	Entered extensive cancer clinical trials (Phase III for AML); one of the most studied FTIs [3].
Lonafarnib (SCH66336)	Non-peptidomimetic, tricyclic	Tested in cancers; also shows efficacy for Hutchinson-Gilford Progeria Syndrome and Chronic Hepatitis D [3] [5].
BMS-214662	Non-peptidomimetic, heterocyclic	Entered early-phase clinical trials for solid tumors and leukemias [3].

A key reason for the limited success of FTIs in cancer is that the commonly mutated **K-Ras protein can be alternatively prenylated by another enzyme (geranylgeranyltransferase I, GGTase-I)** when FTase is blocked, allowing it to remain functional [3] [5]. Therefore, FTI-276 and other FTIs are most effective against **H-Ras-driven cancers**, as H-Ras lacks this alternative prenylation pathway [3].

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References

1. Effect of Farnesyltransferase Inhibitor FTI-276 on ... - PubMed [pubmed.ncbi.nlm.nih.gov]
2. CAAX peptidomimetic Ras selectively blocks tumor growth in... FTI 276 [pubmed.ncbi.nlm.nih.gov]
3. New tricks for human farnesyltransferase inhibitor: cancer ... [pmc.ncbi.nlm.nih.gov]
4. Farnesyltransferase inhibitors [sciencedirect.com]
5. Farnesyltransferase inhibitor - Wikipedia [en.wikipedia.org]

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